

ENMD-1198 stability in different experimental conditions

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Compound of Interest

Compound Name: ENMD-1198

Cat. No.: B1684617

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ENMD-1198 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of **ENMD-1198** in various experimental settings.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

1. How should I store **ENMD-1198**?

Proper storage is crucial to maintain the integrity of **ENMD-1198**. Here are the recommended storage conditions:

- **Solid Form:** For long-term storage, **ENMD-1198** powder should be kept at -20°C, where it can remain stable for over three years.^{[1][2]} Some suppliers suggest that storage at 4°C is suitable for up to two years.
- **Stock Solutions:** It is advisable to prepare concentrated stock solutions in a suitable solvent like DMSO. These stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability (6 months to over a year).^{[3][4]} For shorter periods, storage at -20°C for up to one month is also acceptable.^{[3][4]}
- **Short-Term Storage:** For immediate use, solutions can be kept at 4°C for over a week.^[1]

2. What is the best solvent for **ENMD-1198**?

ENMD-1198 is readily soluble in DMSO.[2] One supplier specifies a solubility of 60 mg/mL in DMSO at 25°C.[2] For in vitro experiments, a stock solution in DMSO is typically prepared and then diluted to the final concentration in the cell culture medium.

3. I see precipitation when I dilute my **ENMD-1198** stock solution. What should I do?

Precipitation can occur when diluting a concentrated DMSO stock solution into an aqueous buffer or cell culture medium. If you observe this, gentle warming and sonication (using an ultrasonic bath) are recommended to help redissolve the compound.[1] To minimize precipitation, it is best to add the stock solution to your final buffer or medium while vortexing.

4. How should I prepare **ENMD-1198** for in vivo animal studies?

A common formulation for oral administration in animal models involves a vehicle of DMSO, PEG300, Tween-80, and saline. It is strongly recommended to prepare this working solution fresh on the day of use.[3] A specific protocol to yield a 2.5 mg/mL solution is as follows:

- Start with a 25 mg/mL stock solution of **ENMD-1198** in DMSO.
- To prepare a 1 mL working solution, add 100 µL of the DMSO stock to 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix again.
- Finally, add 450 µL of saline to reach the final volume of 1 mL.[3]

5. How stable is **ENMD-1198** in cell culture medium at 37°C?

While specific degradation kinetics in cell culture media are not publicly available, **ENMD-1198** was designed to have improved metabolic stability compared to its parent compound, 2-methoxyestradiol (2ME2).[5][6] One study demonstrated that over 65% of **ENMD-1198** remained after a 2-hour incubation with hepatocytes, indicating a higher resistance to metabolic degradation.[5] For typical cell-based assays, it is advisable to prepare fresh dilutions of **ENMD-1198** in media for each experiment, especially for longer incubation periods.

6. Is **ENMD-1198** sensitive to light?

There is no specific data on the photostability of **ENMD-1198**. As a general precaution for investigational compounds, it is recommended to protect solutions from direct light, for example, by using amber vials or wrapping tubes in aluminum foil, especially during long-term storage or lengthy experiments.

Data on **ENMD-1198** Stability

Table 1: Storage Conditions for **ENMD-1198**

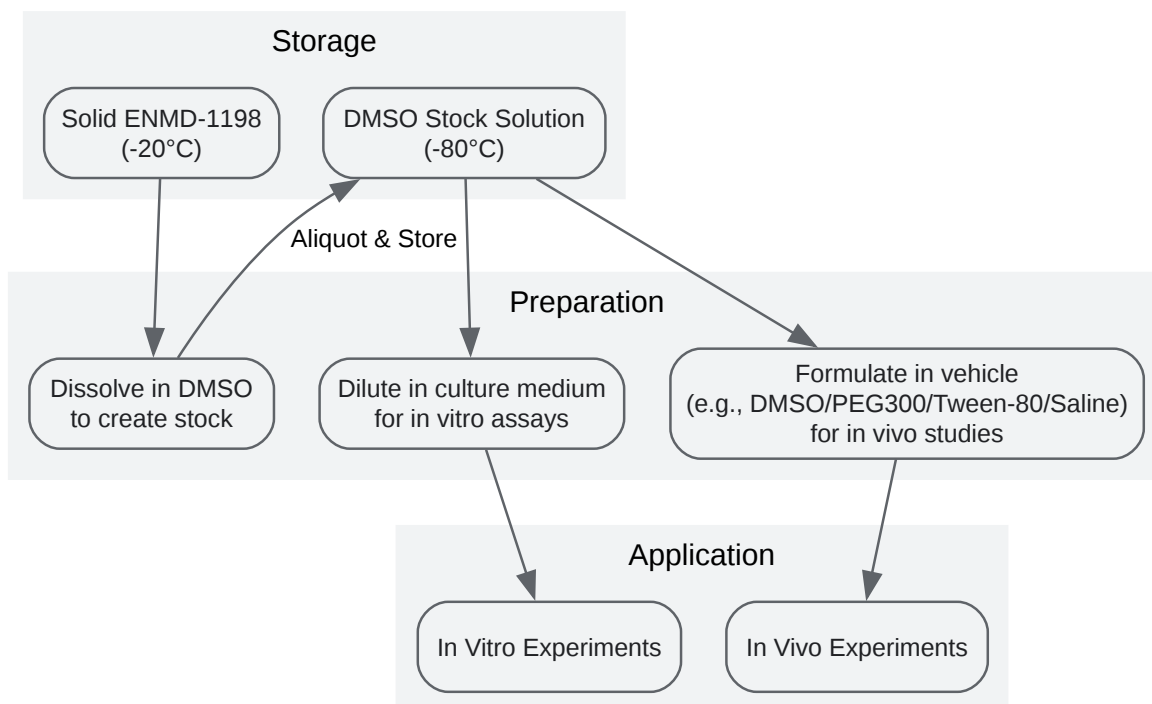
Form	Storage Temperature	Duration of Stability	Citations
Solid (Powder)	-20°C	> 3 years	[1] [2]
Solid (Powder)	4°C	2 years	[2]
Stock Solution (in DMSO)	-80°C	6 months - > 1 year	[1] [3] [4]
Stock Solution (in DMSO)	-20°C	1 month	[3] [4]
Stock Solution (in DMSO)	4°C	> 1 week	[1]

Table 2: Metabolic Stability of **ENMD-1198**

Experimental System	Incubation Time	Remaining Compound	Comparison	Citations
Hepatocytes	2 hours	> 65%	Improved vs. 2ME2	[5]

Experimental Protocols & Visualizations

General Workflow for Handling **ENMD-1198**

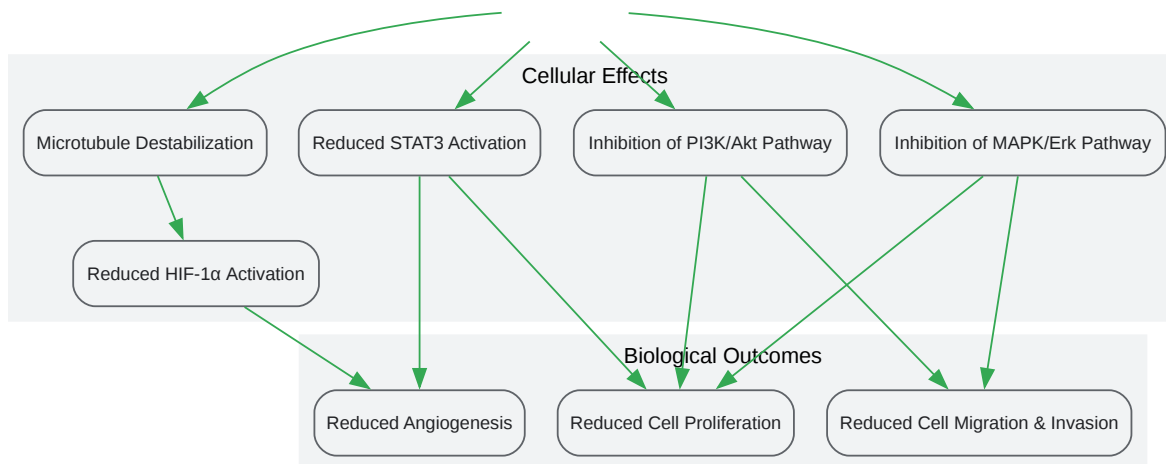


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Caption: General workflow for storing, preparing, and using **ENMD-1198**.

Signaling Pathways Inhibited by ENMD-1198

ENMD-1198 functions as a microtubule-destabilizing agent, which in turn affects several downstream signaling pathways implicated in cancer progression.



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Caption: Key signaling pathways affected by **ENMD-1198**.

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